

# Application Note: Extraction and Quantification of Carba Mix from Rubber Gloves

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carba mix

Cat. No.: B1141828

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## Introduction

**Carba mix** is a combination of chemicals, primarily diphenylguanidine, zinc dibutyldithiocarbamate (ZDEC), and zinc dibutyldithiocarbamate (ZDBC), used as accelerators in the vulcanization process of rubber products, including medical and industrial gloves.[1][2][3][4][5] Residual amounts of these carbamates can leach from the gloves and cause allergic contact dermatitis in sensitized individuals.[6][7][8] Furthermore, some dithiocarbamates have raised concerns regarding their potential genotoxicity.[9] Therefore, the accurate extraction and quantification of **Carba mix** components from rubber gloves are crucial for quality control, risk assessment, and the development of safer alternative materials.[9][10] This application note provides a detailed protocol for the extraction and subsequent quantification of **Carba mix** from rubber glove samples using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

## Experimental Protocol

This protocol outlines a general procedure for the extraction and quantification of **Carba mix**. Optimization may be required depending on the specific glove material and analytical instrumentation.

### 1. Materials and Reagents

- Rubber glove samples: Cut into small pieces (approx. 1 cm x 1 cm).[\[11\]](#)[\[12\]](#)
- Acetonitrile (ACN): HPLC grade.[\[11\]](#)[\[13\]](#)
- Water: Deionized or HPLC grade.
- **Carba mix** analytical standards: (1,3-Diphenylguanidine, Zinc diethyldithiocarbamate, Zinc dibutyldithiocarbamate).
- Methanol (MeOH): HPLC grade.
- 0.45 µm Syringe filters.
- HPLC vials.
- Glass extraction vessels with screw caps.
- Orbital shaker.
- Analytical balance.
- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 HPLC column (e.g., 5 µm particle size, 250 x 4.6 mm).[\[11\]](#)

## 2. Sample Preparation and Extraction

- Accurately weigh approximately 1.0 g of the cut rubber glove pieces and place them into a glass extraction vessel.
- Add a known volume of acetonitrile (e.g., 20 mL) to the vessel. The solvent-to-sample ratio may need to be optimized.[\[11\]](#)
- Securely cap the vessel and place it on an orbital shaker.
- Extract the sample for 4 hours at room temperature with continuous agitation.[\[11\]](#) Studies have shown that over 95% of accelerators can be extracted within this timeframe.[\[11\]](#)
- After extraction, carefully decant the acetonitrile extract.

- Filter the extract through a 0.45 µm syringe filter into an HPLC vial for analysis.[\[11\]](#)

### 3. HPLC-UV Analysis

- Chromatographic Conditions:
  - Column: C18 reverse-phase column.[\[11\]](#)
  - Mobile Phase: A gradient of acetonitrile and water is commonly used. A typical gradient might start at 50% acetonitrile and increase to 100% over a set period.[\[11\]](#)[\[14\]](#)
  - Flow Rate: 1.0 mL/min.[\[11\]](#)
  - Injection Volume: 10-20 µL.[\[11\]](#)
  - UV Detection Wavelength: 220 nm is a suitable wavelength for detecting carbamates.[\[14\]](#) Other wavelengths such as 260 nm may also be used.[\[11\]](#)
  - Column Temperature: Ambient or controlled at a specific temperature (e.g., 35 °C).[\[14\]](#)
- Calibration:
  - Prepare a series of standard solutions of the **Carba mix** components in acetonitrile at known concentrations.
  - Inject the standard solutions into the HPLC system to generate a calibration curve by plotting the peak area against the concentration for each analyte.
- Quantification:
  - Inject the filtered sample extract into the HPLC system.
  - Identify the peaks corresponding to the **Carba mix** components based on their retention times compared to the standards.
  - Quantify the concentration of each component in the extract using the calibration curve.

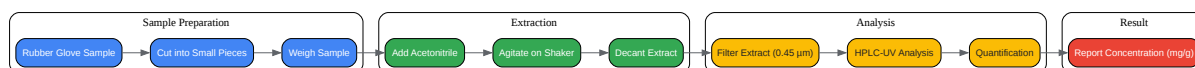
- Calculate the amount of each **Carba mix** component in the original glove sample, typically expressed in mg/g or µg/g.

## Quantitative Data Summary

The following table summarizes representative quantitative data for **Carba mix** components found in various types of rubber gloves, as reported in the literature.

Glove Type	Carbamate Component	Concentration Range (mg/g)	Analytical Method	Reference
Latex	Zinc diethyldithiocarbamate (ZDEC)	Not detectable - 5.17	HPLC	[11]
Latex	Zinc dibutyldithiocarbamate (ZDBC)	Not detectable - 4.59	HPLC	[11]
Nitrile	Zinc diethyldithiocarbamate (ZDEC)	0.070 - 3.5	HPLC	[15]
Nitrile	Zinc dibutyldithiocarbamate (ZDBC)	0.9 - 1.1	HPLC	[15]
Surgical Gloves	Zinc diethyldithiocarbamate (ZDEC)	0.873 - 2.616	HPLC	[13]

## Experimental Workflow Diagram



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Caption: Experimental workflow for the extraction and quantification of **Carba mix** from rubber gloves.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)